HC Blue 12: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name:	*HC BLUE 12*
CAS No.:	*132885-85-9*
Cat. No.:	*B157651*

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An in-depth examination of the physicochemical properties, toxicological profile, and regulatory assessment of the hair dye ingredient, HC Blue No. 12.

This technical guide provides a comprehensive overview of HC Blue No. 12 (CAS: 132885-85-9), a non-oxidative hair dye, for researchers, scientists, and professionals in drug development and cosmetic science. The following sections detail its chemical identity, summarize key toxicological data, and outline the experimental methodologies used in its safety assessment.

Core Physicochemical Data

HC Blue No. 12 is chemically identified as 4-[N-Ethyl-N-(2-hydroxyethyl)amino]-1-(2-hydroxyethyl)amino-2-nitrobenzene, Monohydrochloride.[1][2] It is also referred to by the name Nitroblau.[3] The compound exists as a hydrochloride salt and a free base (CAS: 104516-93-0).[4] For risk assessment purposes, the toxicokinetics and toxicity of both forms are considered comparable.[4]

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Property	Value	Reference
Chemical Name	4-[N-Ethyl-N-(2-hydroxyethyl)amino]-1-(2-hydroxyethyl)amino-2-nitrobenzene, Monohydrochloride	[1][2]
CAS Number	132885-85-9 (Hydrochloride Salt)	[5]
Molecular Formula	C12H20ClN3O4	[5]
Molecular Weight	305.76 g/mol	[5]
Physical Form	Yellow-green powder	[3]

Toxicological Assessment

The safety of HC Blue No. 12 has been evaluated by the Scientific Committee on Consumer Safety (SCCS). The key findings from various toxicological studies are summarized below.

Acute Toxicity

Endpoint	Species	Route	Value	Result	Reference
LD50	Rat (female)	Oral	1668 mg/kg bw	Harmful if swallowed	[4]
LD50	Rabbit	Dermal	>2000 mg/kg bw	Low acute dermal toxicity	[4]

Repeated Dose Toxicity

Study Duration	Species	Route	NOAEL	Reference
28-day	Rat	Oral (gavage)	316 mg/kg bw/day	[4]
90-day	Rat	Oral (gavage)	60 mg/kg bw/day	[4]

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Genotoxicity & Mutagenicity

Assay	System	Result	Reference
Gene Mutation	Mouse Lymphoma Cells	Weakly positive	[4]
Micronucleus Test	Human Lymphocytes	Genotoxic (clastogenic and/or aneugenic)	[4]
Overall Assessment	In vitro & In vivo	Not considered genotoxic	[3][4]

Other Toxicological Endpoints

Endpoint	Result	Reference
Skin Irritation	No irritation observed	[3][4]
Eye Irritation	Transient irritation	[3]
Skin Sensitization	Moderate sensitizing agent	[3][4]
Carcinogenicity	Not considered to be carcinogenic based on available data	[4]
Reproductive/Developmental Toxicity	No specific toxicity observed; NOAEL (maternal and developmental) of 140 mg/kg bw/day	[3][4]

Experimental Protocols

The toxicological data presented are based on standardized and internationally recognized protocols, primarily following OECD guidelines. Below are descriptions of the methodologies for key toxicological studies.

Acute Oral Toxicity

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The acute oral toxicity was determined in female rats. The study likely followed a protocol similar to OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). The substance was administered to animals at various dose levels, and mortality and clinical signs of toxicity were observed over a 14-day period. The LD50 value was then calculated. Signs of toxicity reported included reduced activity, abdominal positioning, and blue discoloration of the extremities.[4]

Dermal Absorption

Dermal absorption was assessed using radioactively-labeled HC Blue No. 12 in a hair dye formulation applied to the skin of Long Evans rats.[4] This in vivo method allows for the quantification of the absorbed dose by measuring radioactivity in urine, feces, and tissues over a period of time. The percutaneous absorption was found to be approximately 1.3% in female rats under non-oxidative conditions.[4]

Repeated Dose Oral Toxicity (90-day)

A 90-day subchronic oral toxicity study was conducted in Wistar rats according to OECD Guideline 408.[4] The test substance was administered daily by gavage at doses of 0, 15, 30, and 60 mg/kg bw/day.[4] The study involved comprehensive monitoring of animal health, body weight, food consumption, hematology, clinical chemistry, and a full histopathological examination of organs and tissues at the end of the study to identify any treatment-related adverse effects. The highest dose tested was determined to be the No Observed Adverse Effect Level (NOAEL).[4]

In Vitro Gene Mutation Assay

The mutagenic potential of HC Blue No. 12 was evaluated in a mouse lymphoma assay (likely following OECD Guideline 490). This assay assesses the ability of a substance to induce mutations at the thymidine kinase (tk) locus in mouse lymphoma L5178Y cells. The assay was conducted both with and without an external metabolic activation system (S9 mix) to mimic mammalian metabolism.[4]

Application in Hair Dye Formulations

HC Blue No. 12 is used as a direct, non-reactive hair coloring agent.[3] Its mechanism of action involves the diffusion of the small dye molecules into the hair shaft where they adhere, without

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a chemical reaction, providing a semi-permanent color that lasts for several washes.[1][2]

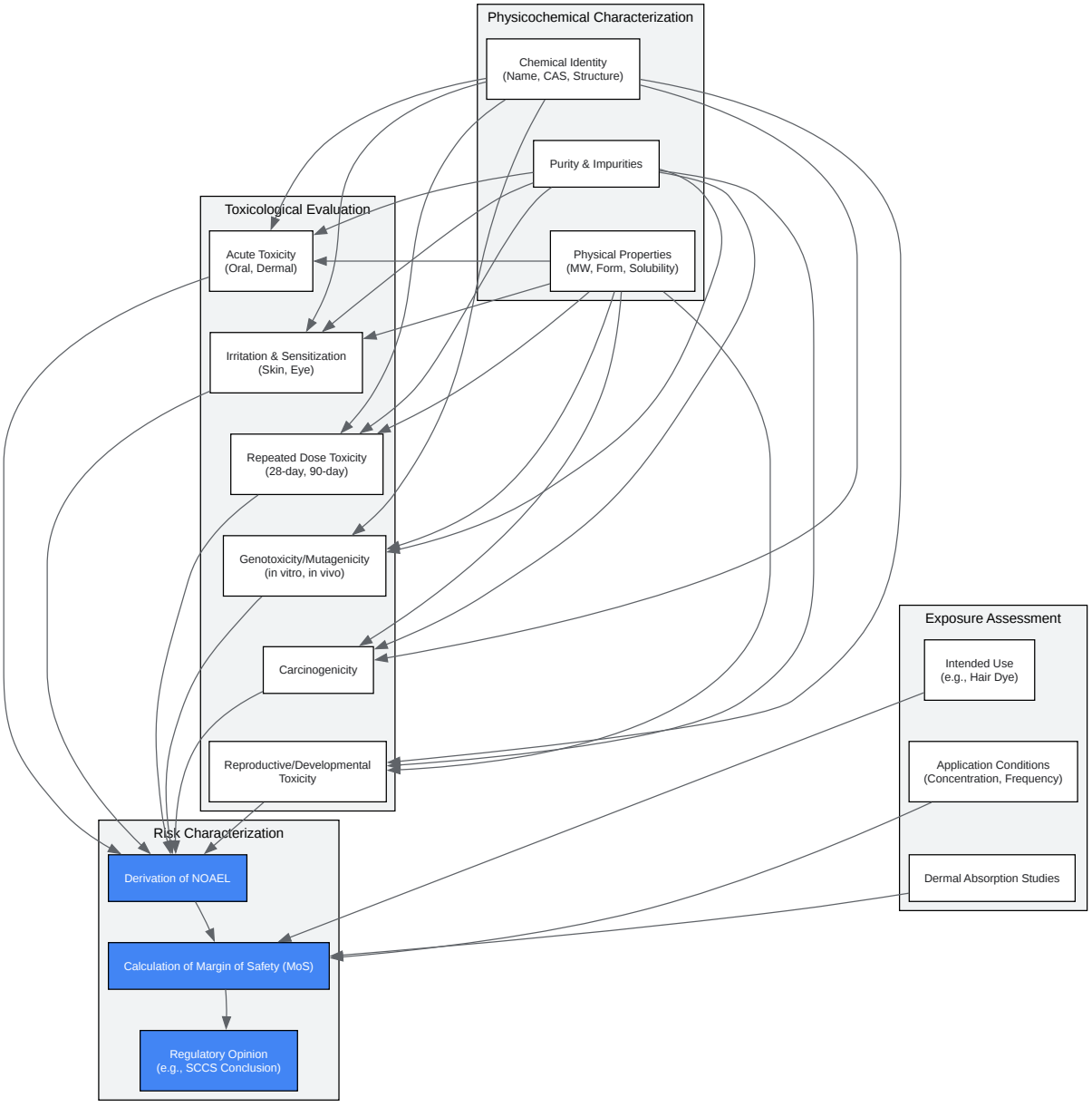
It is used in two main types of hair dye formulations:

- Non-oxidative (Semi-permanent): Used at a maximum on-head concentration of 1.5%. The product is typically applied for 30 minutes and can be used weekly.[3]
- Oxidative (Permanent): Used as a direct dye component at a maximum on-head concentration of 0.75%. In these formulations, it is mixed with a developer like hydrogen peroxide before application for 30 minutes, with applications typically repeated monthly.[3]

Safety Assessment Workflow

The following diagram illustrates the logical workflow for the safety assessment of a cosmetic ingredient like HC Blue No. 12, based on the data requirements of regulatory bodies such as the SCCS.

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Caption: Workflow for cosmetic ingredient safety assessment.

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Conclusion

HC Blue No. 12 is a well-characterized hair dye ingredient. Extensive toxicological testing has been conducted to establish its safety profile for use in cosmetic products. The Scientific Committee on Consumer Safety concluded that its use in non-oxidative and oxidative hair dye formulations at specified maximum concentrations does not pose a risk to the consumer, apart from its potential as a moderate skin sensitizer.[4] Professionals involved in the formulation and development of products containing this ingredient should adhere to the established concentration limits and be aware of its sensitizing potential.

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